

5-Chloro-2-methoxyphenylboronic acid

molecular weight and formula

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Compound of Interest

Compound Name: 5-Chloro-2-methoxyphenylboronic acid

Cat. No.: B151775

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Technical Data: 5-Chloro-2-methoxyphenylboronic acid

This document provides the core physicochemical properties of **5-Chloro-2-methoxyphenylboronic acid**, a compound frequently utilized in organic synthesis and medicinal chemistry. The data presented is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

The fundamental molecular characteristics of **5-Chloro-2-methoxyphenylboronic acid** have been determined and are summarized below. This data is crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value	Citations
Molecular Formula	C ₇ H ₈ BClO ₃	[1][2][3][4]
Molecular Weight	186.40 g/mol	[1][2][3][5]
Linear Formula	ClC ₆ H ₃ (OCH ₃)B(OH) ₂	[5]
CAS Number	89694-48-4	[1][2][5][6]

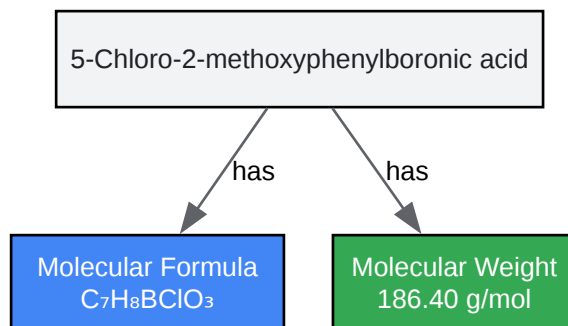
Experimental Protocols

The molecular weight and formula for **5-Chloro-2-methoxyphenylboronic acid** are standard calculated values derived from the elemental composition of the molecule and standard atomic weights. As such, detailed experimental protocols for their determination are not typically cited in this context. The provided values are based on universally accepted chemical principles.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.

Properties of 5-Chloro-2-methoxyphenylboronic acid



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Core properties of the specified chemical compound.

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References

- 1. 97760-98-0 Cas No. | 4 | Matrix Scientific [matrixscientific.com]
- 2. 5-Chloro-2-methoxyphenylboronic Acid (contains varying amo... [cymitquimica.com]
- 3. scbt.com [scbt.com]

- 4. 5-Chloro-2-methoxyphenylboronic acid [infochems.co.kr]
- 5. 5-氯-2-甲氧基苯硼酸 | Sigma-Aldrich [sigmaaldrich.com]
- 6. 5-Chloro-2-methoxyphenylboronic acid, 97% [labchem.co.za]
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